

An In-depth Technical Guide to the Chemical Structure and Properties of Boscalid

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For Researchers, Scientists, and Drug Development Professionals

Introduction

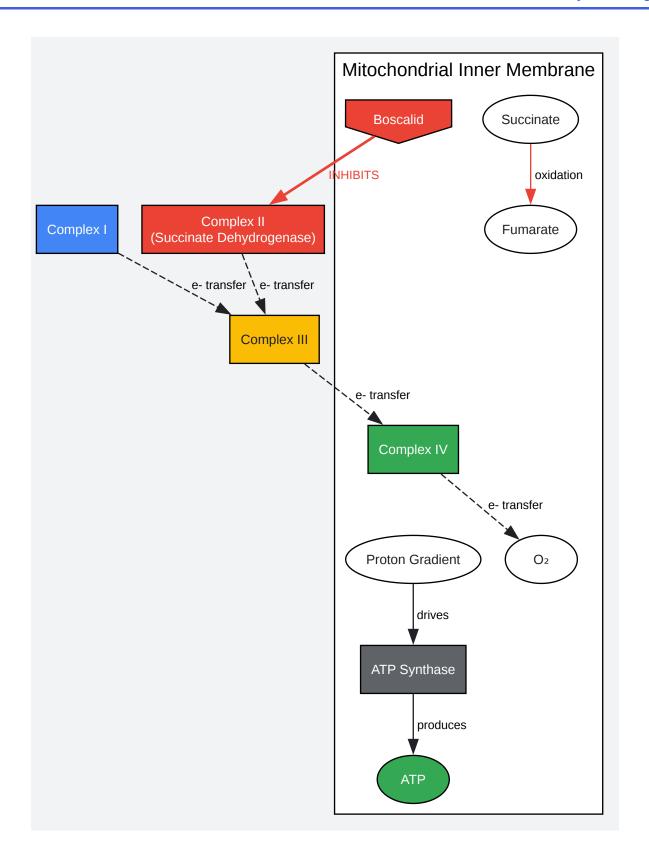
Boscalid is a broad-spectrum fungicide belonging to the chemical class of carboxamides. It is widely utilized in agriculture to control a variety of fungal pathogens across a range of crops.[1] [2] The primary mode of action of **boscalid** is the inhibition of succinate dehydrogenase (SDH), also known as Complex II, in the mitochondrial electron transport chain, which ultimately disrupts fungal respiration and leads to cell death.[3][4][5] This technical guide provides a comprehensive analysis of the chemical structure and physicochemical properties of **boscalid**, detailed experimental protocols for their determination, and a visualization of its mode of action.

Chemical Structure and Identity

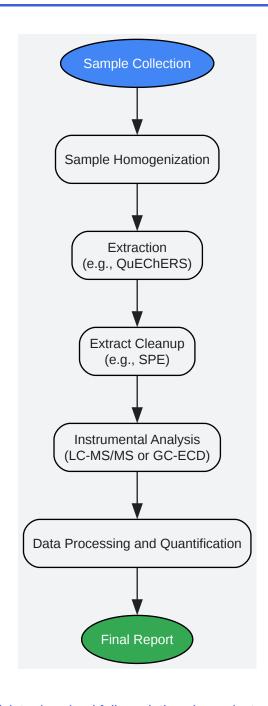
Boscalid is chemically known as 2-chloro-N-(4'-chlorobiphenyl-2-yl)nicotinamide.[3][6] Its structure consists of a nicotinamide ring linked to a 4'-chlorobiphenyl moiety.

Chemical Structure of **Boscalid**[7]









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